

"3,3-Dimethyl-2-pentanol safety data sheet"

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Compound of Interest

Compound Name: 3,3-Dimethyl-2-pentanol

Cat. No.: B021356

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Safety Data Sheet: 3,3-Dimethyl-2-pentanol

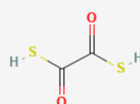
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **3,3-Dimethyl-2-pentanol** (CAS No. 19781-24-9). The information presented is intended to assist researchers, scientists, and professionals in drug development in making informed decisions regarding the safe handling, storage, and disposal of this compound. The guide includes a summary of its physical and chemical properties, toxicological data, and recommended safety procedures.

Section 1: Chemical Product and Company Identification

Product Name	3,3-Dimethyl-2-pentanol
Synonyms	3,3-Dimethylpentan-2-ol
CAS Number	19781-24-9[1][2]
Molecular Formula	C ₇ H ₁₆ O[1][2]
Molecular Weight	116.20 g/mol [3]

Chemical Structure

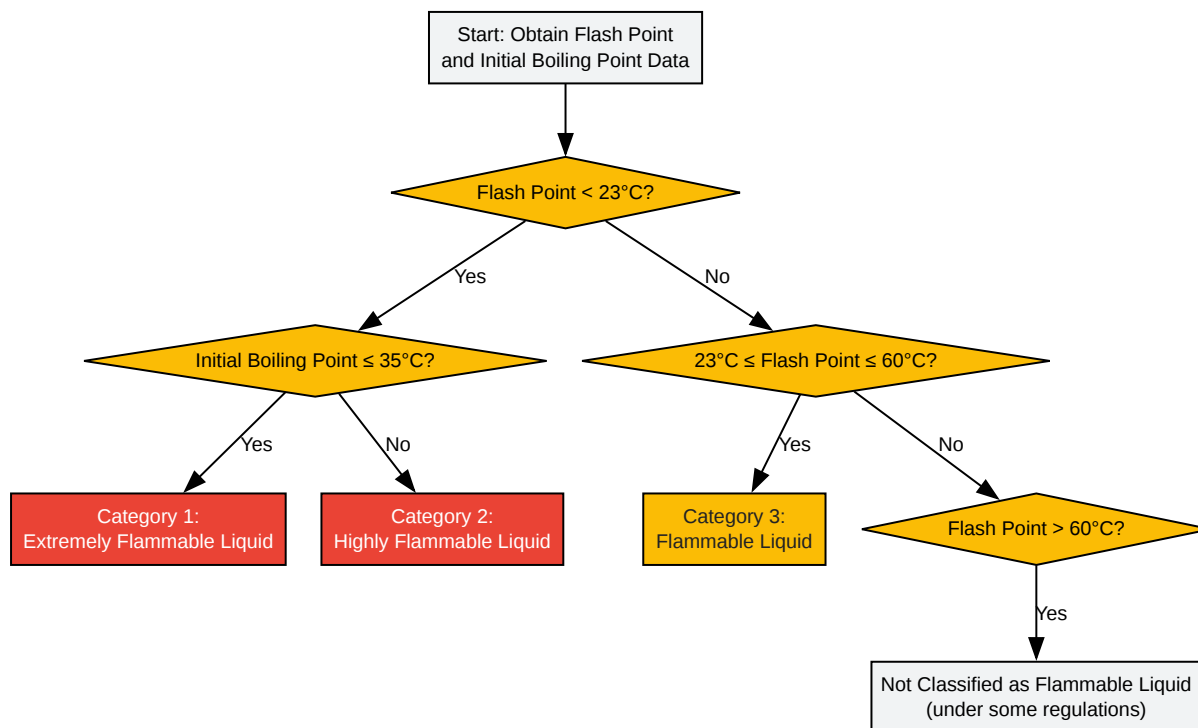


Section 2: Hazards Identification

Based on available data for structurally similar compounds and general principles of chemical safety, **3,3-Dimethyl-2-pentanol** is anticipated to be a flammable liquid. Direct contact may cause skin and eye irritation. Inhalation of vapors may lead to respiratory tract irritation and central nervous system effects.

Globally Harmonized System (GHS) Classification Logic

The following diagram illustrates the general decision-making process for classifying a liquid based on its flammability characteristics according to the Globally Harmonized System (GHS).



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GHS Flammable Liquid Classification Pathway

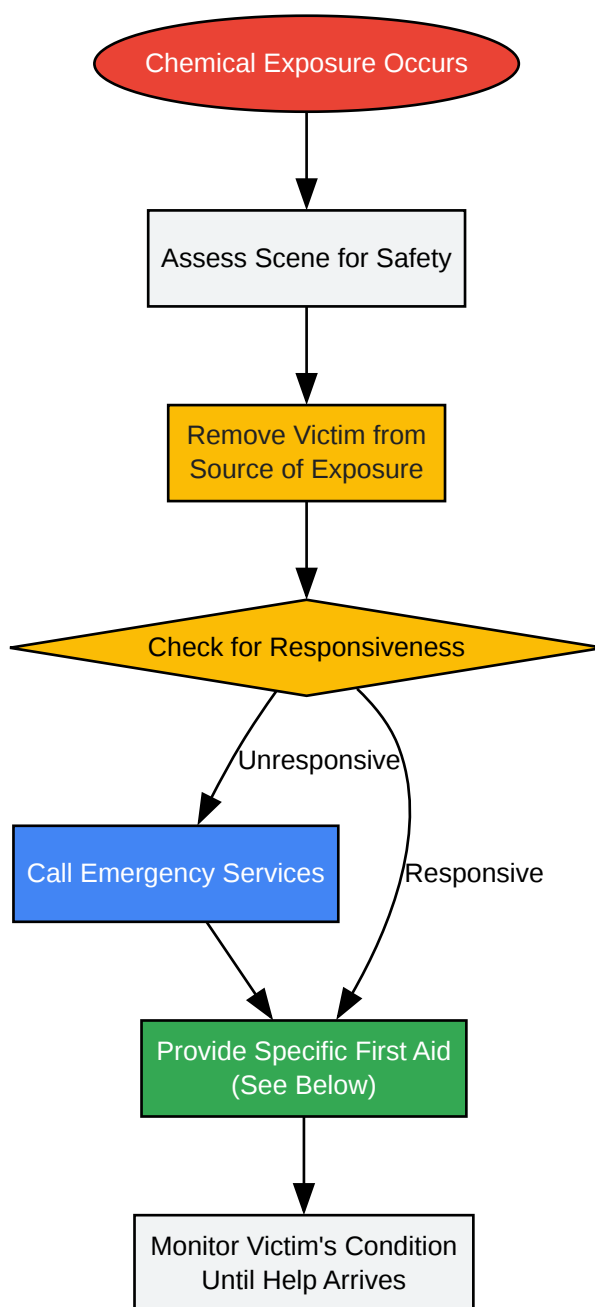
Section 3: Composition and Information on Ingredients

Component	CAS Number	Percentage
3,3-Dimethyl-2-pentanol	19781-24-9	>95%

Section 4: First-Aid Measures

General First-Aid Workflow

The following diagram outlines the general workflow for responding to a chemical exposure.



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General First-Aid Response Workflow

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. If the person is conscious, give them water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Section 5: Fire-Fighting Measures

- **Extinguishing Media:** Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray may be used to cool fire-exposed containers.
- **Specific Hazards:** Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- **Protective Equipment:** Wear self-contained breathing apparatus and full protective gear.

Section 6: Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE), including respiratory protection, chemically resistant gloves, and safety goggles.
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- **Methods for Cleaning Up:** Absorb spill with inert material (e.g., vermiculite, sand, or earth), then place in a suitable container for chemical waste.

Section 7: Handling and Storage

- **Handling:** Use in a well-ventilated area. Keep away from heat, sparks, and open flames. Ground and bond containers when transferring material. Avoid contact with skin and eyes. Avoid inhalation of vapor or mist.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from sources of ignition and incompatible materials such as strong oxidizing agents.

Section 8: Exposure Controls/Personal Protection

- Engineering Controls: Use explosion-proof ventilation equipment. Ensure eyewash stations and safety showers are close to the workstation location.
- Personal Protective Equipment:
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA approved respirator is recommended.
 - Hand Protection: Wear appropriate chemically resistant gloves.
 - Eye Protection: Wear chemical safety goggles.
 - Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.

Section 9: Physical and Chemical Properties

Property	Value	Reference
Appearance	Colorless liquid	
Odor	Characteristic alcohol-like	
Boiling Point	138.3 °C at 760 mmHg	[4]
Melting Point	Not available	
Flash Point	42.3 °C	[4]
Density	0.818 g/cm ³	[4]
Vapor Pressure	2.83 mmHg at 25°C	[4]
Solubility in Water	Not available	
logP (Octanol/Water Partition Coefficient)	1.80340	[4]

Section 10: Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.

- Conditions to Avoid: Heat, flames, sparks, and ignition sources.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide and carbon dioxide.

Section 11: Toxicological Information

No specific acute toxicity data (LD50/LC50) for **3,3-Dimethyl-2-pentanol** was found in the searched literature. The toxicological properties have not been fully investigated. The following data is for the structurally similar compound 3,3-Dimethyl-2-butanol (CAS: 464-07-3) and should be used for informational purposes only, with the understanding that it pertains to a different chemical.

Acute Toxicity Data for 3,3-Dimethyl-2-butanol (CAS: 464-07-3)

Route	Species	Value	Reference
Inhalation	Rat	LC50: 15000 mg/m ³	
Dermal	Rat	LD50: 3100 mg/kg	

- Acute Inhalation Toxicity of 3,3-Dimethyl-2-butanol: In a study with Sprague-Dawley rats, a 50% mortality rate was observed at the longest exposure to 15 mg/L. Male rats appeared to be more susceptible than females.[5]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or OSHA.
- Mutagenicity: No data available.
- Reproductive Toxicity: No data available.

Section 12: Ecological Information

No specific ecotoxicological data (LC50/EC50) for **3,3-Dimethyl-2-pentanol** was found in the searched literature. The following data is for the structurally similar compound 3,3-Dimethyl-2-butanol (CAS: 464-07-3) and should be used for informational purposes only.

Ecotoxicity Data for 3,3-Dimethyl-2-butanol (CAS: 464-07-3)

Test	Species	Value	Reference
48h EC50	Daphnia magna (Water Flea)	513.2 mg/L	
96h EC50	Pimephales promelas (Fathead Minnow)	443.1 mg/L	
96h EC50 (Growth Inhibition)	Ankistrodesmus falcatus (Green Algae)	257.7 mg/L	

- Persistence and Degradability: No data available.
- Bioaccumulation: No data available.
- Mobility in Soil: No data available.

Section 13: Disposal Considerations

Dispose of in accordance with local, state, and federal regulations. This material may be a hazardous waste due to its flammability.

Section 14: Transport Information

Based on its flammability, **3,3-Dimethyl-2-pentanol** is likely to be regulated for transport. For the related compound, 3,3-Dimethyl-2-butanol, the following transport information is provided:

- DOT (US): UN-Number: 1987, Class: 3, Packing Group: III, Proper shipping name: Alcohols, n.o.s.^[4]

Section 15: Regulatory Information

Follow all applicable local, state, and federal regulations regarding the handling, storage, and disposal of this chemical.

Section 16: Other Information

The information provided in this Safety Data Sheet is correct to the best of our knowledge, information, and belief at the date of its publication. The information given is designed only as a guidance for safe handling, use, processing, storage, transportation, disposal, and release and is not to be considered a warranty or quality specification.

Experimental Protocols

Determination of Acute Oral Toxicity (Adapted from OECD Guideline 423)

This method provides information on the hazardous properties of a substance and allows for its classification based on acute oral toxicity.

- **Principle:** A stepwise procedure is used where a single sex of animal (typically female rats) is dosed. The outcome of dosing one animal determines the dose for the next.
- **Animal Selection:** Healthy, young adult rats of a commonly used laboratory strain are used. Females are generally preferred.
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. Animals are fasted prior to dosing.
- **Procedure:**
 - A starting dose is selected from one of four fixed levels: 5, 50, 300, or 2000 mg/kg body weight.
 - A single animal is dosed.
 - If the animal survives, a second animal is dosed at a higher fixed dose. If the first animal dies, a second animal is dosed at a lower fixed dose.
 - This sequential dosing is continued until a stopping criterion is met (e.g., three animals survive at the highest dose, or a clear pattern of toxicity is established).
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. A gross necropsy is performed on all animals at the end of the study.

Determination of Flash Point (Adapted from ASTM D56 - Tag Closed Cup Tester)

This test method is used to determine the flash point of low-viscosity liquids.

- Apparatus: A Tag Closed Cup Tester, consisting of a brass test cup, a cover with an opening for a thermometer and a test flame applicator, and a temperature-controlled bath.
- Procedure:
 - A 50 mL sample of the liquid is placed in the test cup.
 - The cover is placed on the cup, and the apparatus is assembled.
 - The sample is heated at a slow, constant rate.
 - At specified temperature intervals, a small test flame is passed across the opening in the cup lid.
 - The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash inside the cup.
 - The observed flash point is corrected for barometric pressure.

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Phone: (601) 213-4426
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